

Periapical Tissue Response to Kri Paste: A Histological Comparison

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A detailed examination of the biocompatibility and histological effects of **Kri paste** in comparison to alternative root canal filling materials reveals important considerations for clinical applications. This guide synthesizes experimental data to provide researchers, scientists, and drug development professionals with a comprehensive overview of the periapical tissue response to this iodoform-based paste.

Kri paste, a root canal filling material with a primary component of iodoform, has been a subject of study to understand its interaction with the delicate periapical tissues. Histological evaluations from various studies, primarily in animal models, offer insights into its performance, particularly when compared to other commonly used materials such as Zinc Oxide Eugenol (ZOE) and calcium hydroxide-based sealers.

Executive Summary of Comparative Performance

Histological studies indicate that iodoform-based pastes, including those with compositions similar to **Kri paste**, generally elicit a mild to moderate inflammatory response in the initial stages following application. This response is often characterized by the presence of inflammatory cells, including neutrophils, macrophages, and lymphocytes. Over time, this initial inflammation tends to subside, leading to the formation of a fibrous capsule around the material. In contrast, ZOE has been associated with a more pronounced and persistent inflammatory reaction, sometimes leading to necrosis of adjacent tissues. Calcium hydroxide-based materials are generally considered highly biocompatible, often inducing the formation of a hard tissue barrier.



The key differentiator for iodoform-based pastes like Kri is their resorbability. When extruded beyond the apex, these pastes are typically phagocytosed by macrophages and gradually resorbed, which can be advantageous in preventing long-term irritation. However, the rate of resorption and the accompanying inflammatory response are critical factors in determining the overall success of the treatment.

Quantitative Histological Analysis

The following table summarizes quantitative data from a comparative study in a canine model, evaluating the periapical tissue response to an iodoform-based paste (similar in composition to **Kri paste**), a calcium hydroxide-based paste (Calen®), and Zinc Oxide Eugenol (ZOE) 30 days post-treatment.

Histological Parameter	lodoform- based Paste	Calcium Hydroxide Paste (Calen®)	Zinc Oxide Eugenol (ZOE)	Saline (Control)
Inflammatory Infiltrate	Mild	Absent to Mild	Moderate to Severe	Absent
Predominant Cell Type	Macrophages, Lymphocytes	Fibroblasts, Osteoblasts	Neutrophils, Macrophages	Fibroblasts
Fibrous Capsule Thickness	Thin to Moderate	Thin	Thick and Dense	Not Applicable
Cementum Resorption	Present in some cases	Absent	Present	Absent
Dentin Resorption	Absent	Absent	Present in some cases	Absent
Bone Resorption	Present in some cases	Absent	Present	Absent
New Hard Tissue Formation	Absent	Present (Cementoid)	Absent	Absent



Note: This data is synthesized from a study on an iodoform-based paste with a composition similar to **Kri paste**. Direct quantitative histological data for **Kri paste** specifically was not available in the reviewed literature.

Detailed Experimental Protocols

A comprehensive understanding of the histological findings requires a detailed look at the experimental methodologies employed in these studies.

Animal Model and Surgical Procedure

A commonly utilized animal model for evaluating the biocompatibility of root canal filling materials is the dog. The surgical protocol generally involves the following steps:

- Anesthesia and Tooth Selection: Healthy adult dogs are anesthetized, and suitable teeth, typically premolars, are selected for the study.
- Access Cavity Preparation: A standard access cavity is prepared on the occlusal surface of the selected teeth.
- Pulpectomy and Canal Instrumentation: The pulp tissue is extirpated, and the root canals are
 instrumented to a predetermined working length, typically 1 mm short of the radiographic
 apex. Canals are irrigated with solutions such as sodium hypochlorite and saline.
- Root Canal Obturation: The prepared canals are dried with paper points and then filled with the experimental materials (e.g., **Kri paste**, ZOE, calcium hydroxide paste). A control group may be left unfilled or filled with an inert substance like saline.
- Coronal Sealing: The access cavity is sealed with a restorative material to prevent coronal leakage.
- Postoperative Follow-up: The animals are monitored for a predetermined period, often ranging from 30 to 90 days.
- Euthanasia and Tissue Harvesting: At the end of the experimental period, the animals are euthanized, and block sections of the jaws containing the treated teeth and surrounding periapical tissues are harvested.



Histological Preparation and Evaluation

The harvested tissue blocks are then processed for histological examination:

- Fixation: The specimens are fixed in a 10% formalin solution.
- Decalcification: The fixed tissues are decalcified using a solution like 5% nitric acid or EDTA.
- Dehydration and Embedding: The decalcified specimens are dehydrated through a graded series of ethanol and embedded in paraffin.
- Sectioning: Serial sections of 5-6 micrometers in thickness are cut from the paraffin blocks.
- Staining: The sections are stained with hematoxylin and eosin (H&E) for general histological examination. Special stains may also be used to identify specific cell types or tissue components.
- Microscopic Evaluation: The stained sections are examined under a light microscope by a calibrated histopathologist. The evaluation typically includes a semi-quantitative scoring of various parameters, such as:
 - Inflammatory cell infiltrate: The number and type of inflammatory cells (neutrophils, lymphocytes, plasma cells, macrophages, giant cells) are assessed.
 - Fibrous connective tissue: The thickness and organization of the fibrous capsule surrounding the material are evaluated.
 - Hard tissue changes: Evidence of resorption of cementum, dentin, and alveolar bone is noted, as well as the presence of any new hard tissue formation (e.g., cementum or bone).
 - Presence of debris and material remnants: The presence of extruded filling material and cellular debris is recorded.

Visualizing the Experimental Workflow

The following diagram illustrates the typical workflow of an in-vivo study evaluating the histological response to root canal filling materials.





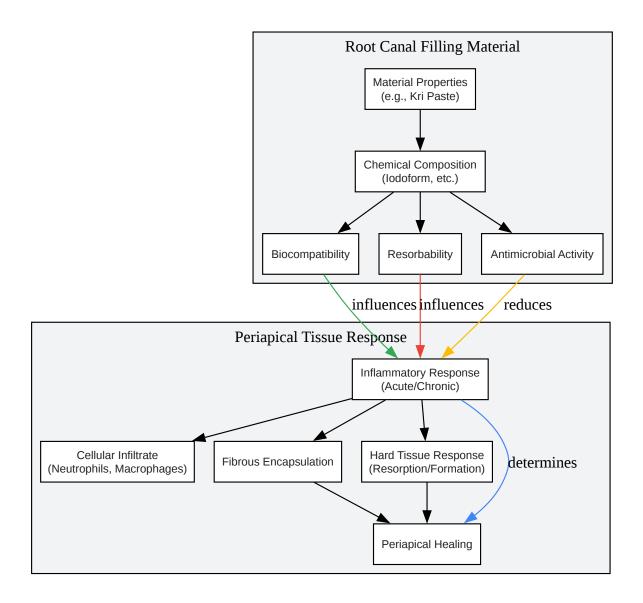
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Figure 1. Experimental workflow for histological evaluation.

Logical Relationship of Tissue Response

The interaction between the root canal filling material and the periapical tissues involves a cascade of biological events. The following diagram illustrates the logical relationship of the key factors influencing the tissue response.





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